

# (E)-5-Octadecene CAS number and molecular weight

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## Compound of Interest

Compound Name: (E)-5-Octadecene

Cat. No.: B15600944

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An In-depth Technical Guide to **(E)-5-Octadecene** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E)-5-Octadecene**, a long-chain alkene with significant biological activity. This document consolidates key chemical and physical data, explores its primary application as a semiochemical, outlines relevant experimental methodologies, and presents a plausible synthetic approach. The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

## Chemical and Physical Properties

**(E)-5-Octadecene** is a monounsaturated aliphatic hydrocarbon. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value
CAS Number	7206-21-5
Molecular Formula	C <sub>18</sub> H <sub>36</sub>
Molecular Weight	252.48 g/mol
Synonyms	(5E)-5-Octadecene, trans-5-Octadecene

## Biological Activity and Mechanism of Action

The primary documented biological role of **(E)-5-Octadecene** is as a sex pheromone communication disruptor in the rice stem borer moth, *Chilo suppressalis* Walker.[\[1\]](#)[\[2\]](#)[\[3\]](#) Pheromones are crucial for mate location in many lepidopteran species, and introducing synthetic analogues into the environment can interfere with this process, offering a targeted method for pest management.[\[4\]](#)[\[5\]](#)[\[6\]](#)

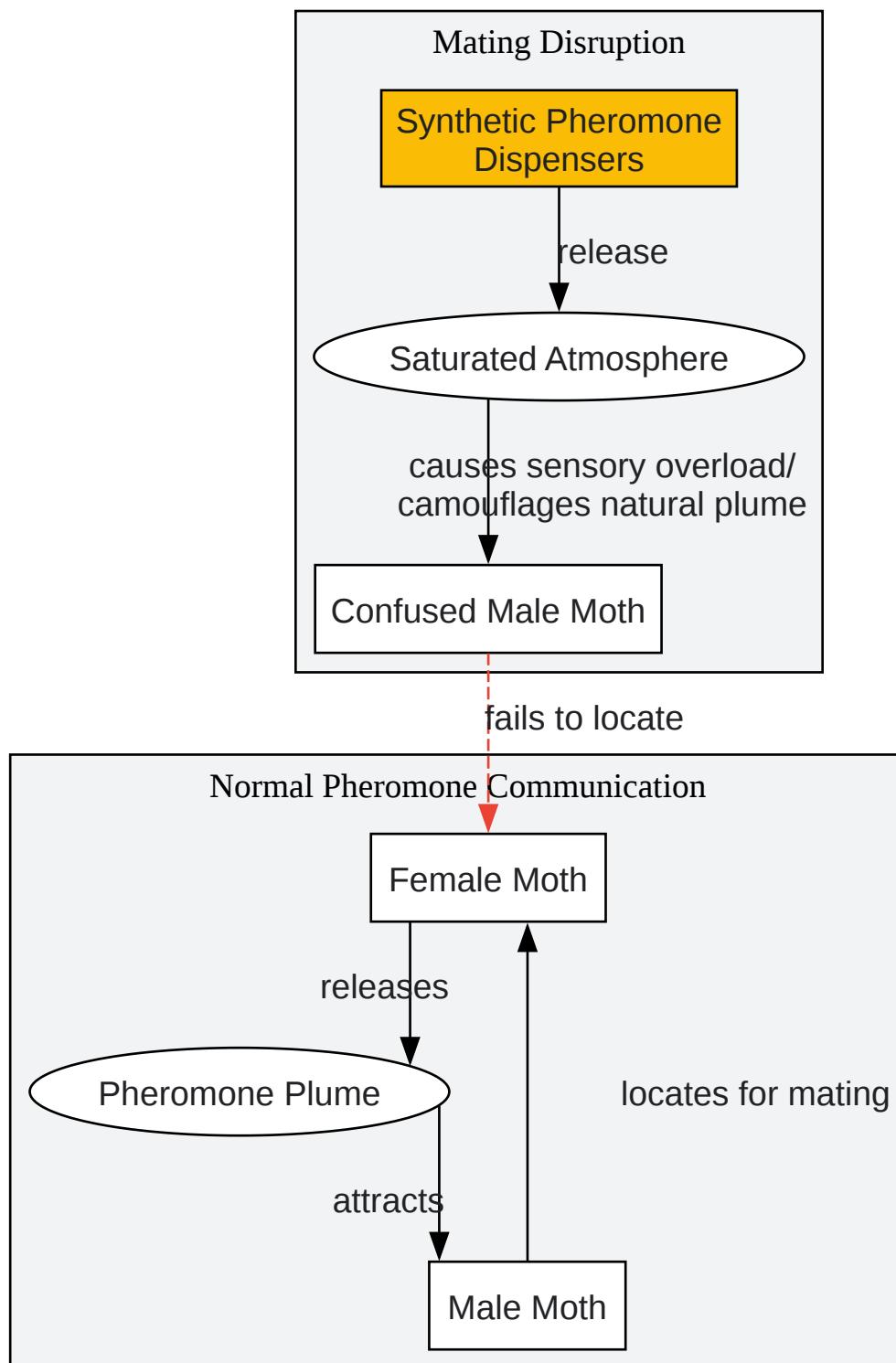
The precise signaling pathway of **(E)-5-Octadecene** has not been elucidated in detail. However, the mechanism of pheromone disruption in moths is generally understood to occur through several non-mutually exclusive pathways.[\[7\]](#)[\[8\]](#) These include:

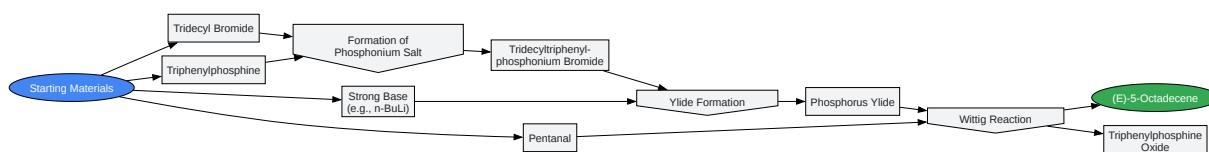
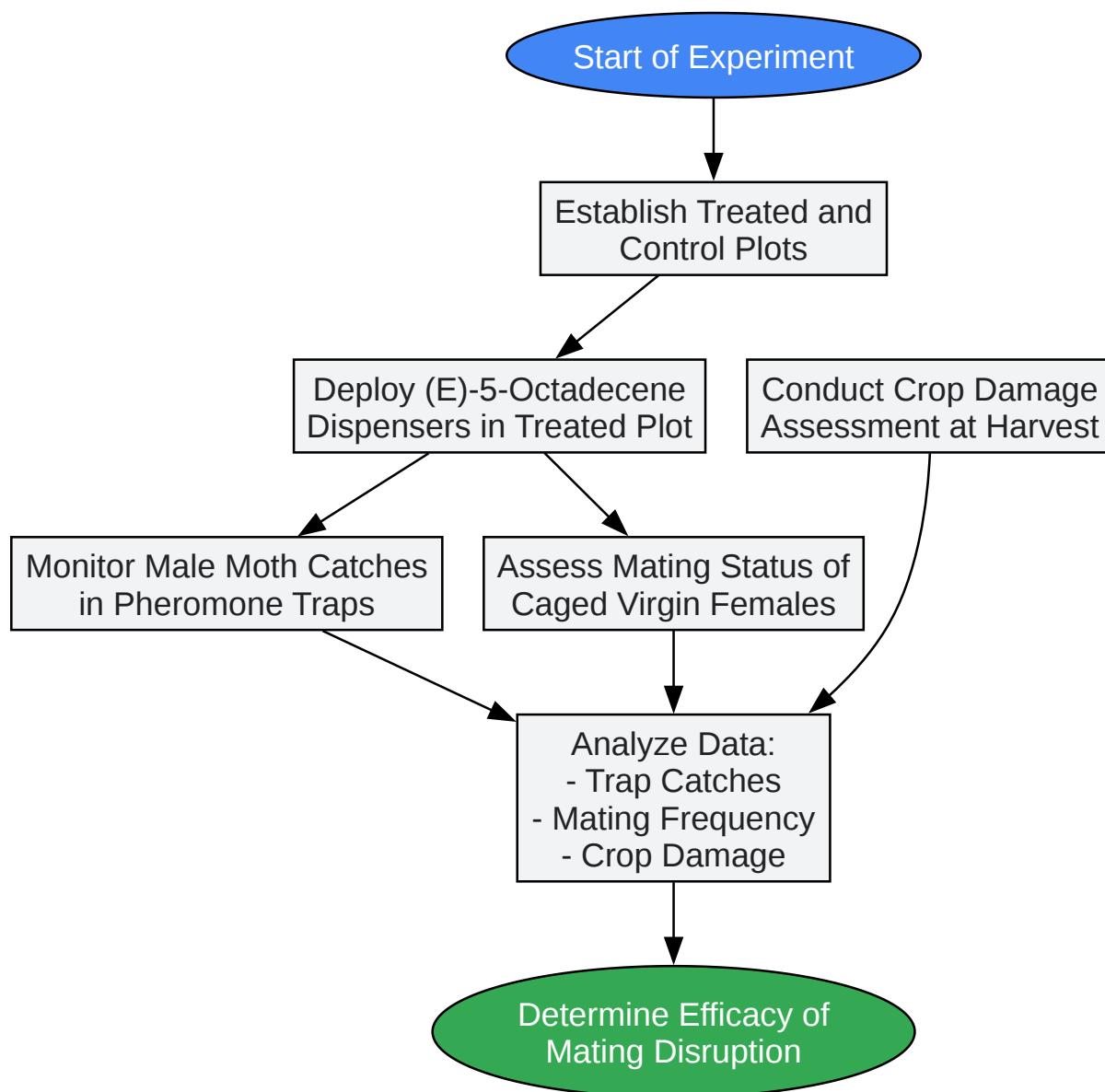
- Competitive Attraction (False-trail Following): Male moths are attracted to the synthetic pheromone sources, leading them away from females.[\[8\]](#)
- Sensory Adaptation and Habituation: Prolonged exposure to high concentrations of the synthetic pheromone can desensitize the olfactory receptors on the male's antennae (adaptation) or lead to a reduced response from the central nervous system (habituation).[\[8\]](#)
- Camouflage: The high concentration of synthetic pheromone in the atmosphere can mask the natural pheromone plumes released by females, making them undetectable to males.[\[7\]](#)

These mechanisms collectively reduce the probability of successful mating, thereby controlling the pest population.

## Conceptual Diagram of Pheromone Disruption

The following diagram illustrates the general principle of mating disruption using synthetic pheromones.





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